

Biosynthesis pathway of "14-Deoxy-11,12-didehydroandrographiside"

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Compound of Interest

Compound Name: 14-Deoxy-11,12-didehydroandrographiside

Cat. No.: B595922

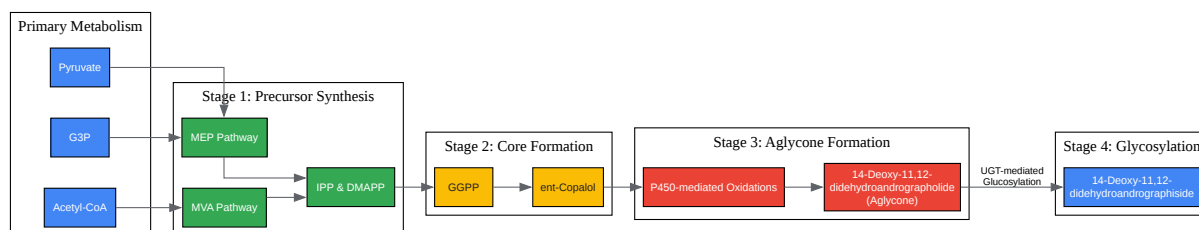
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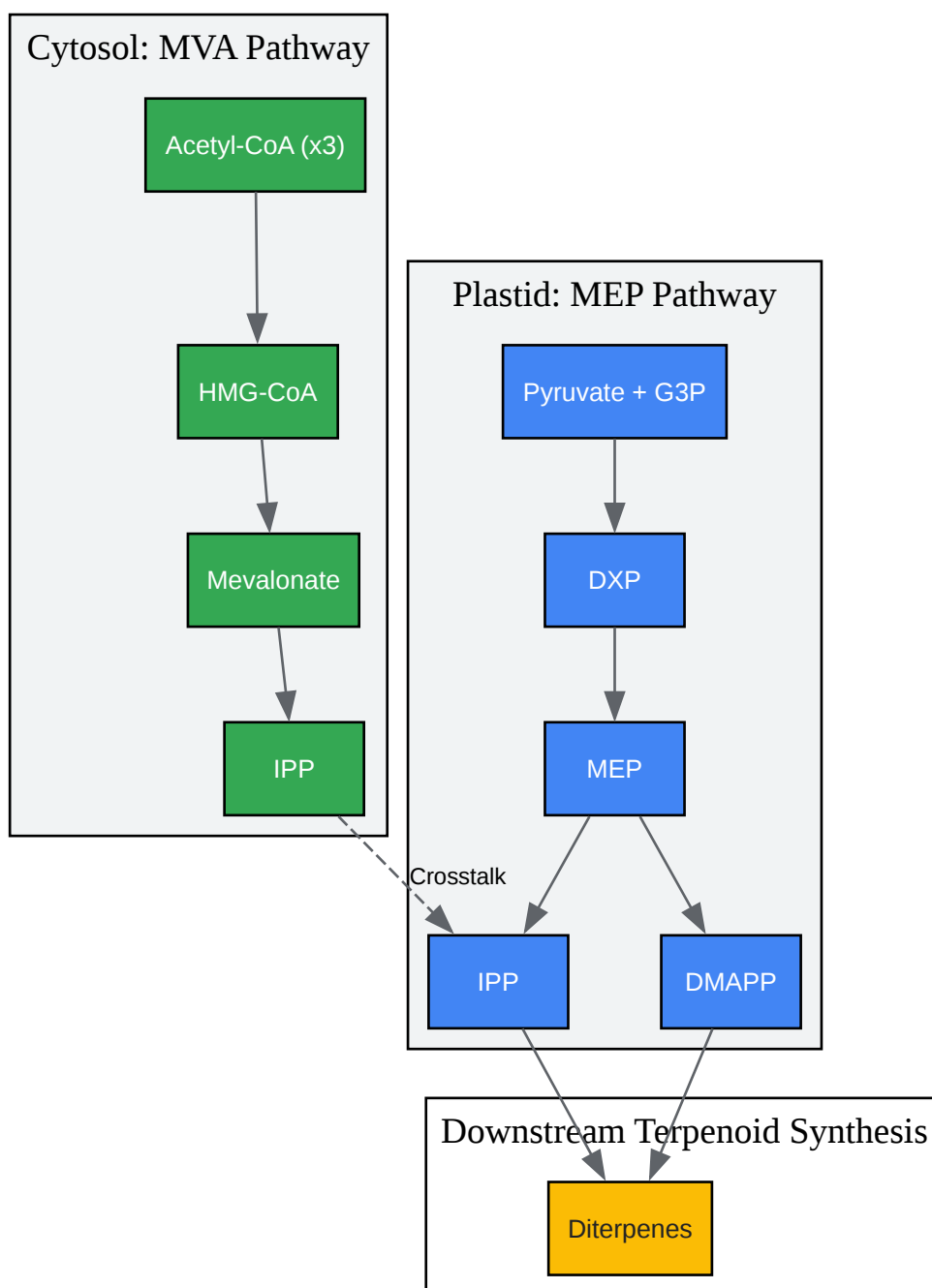
Introduction

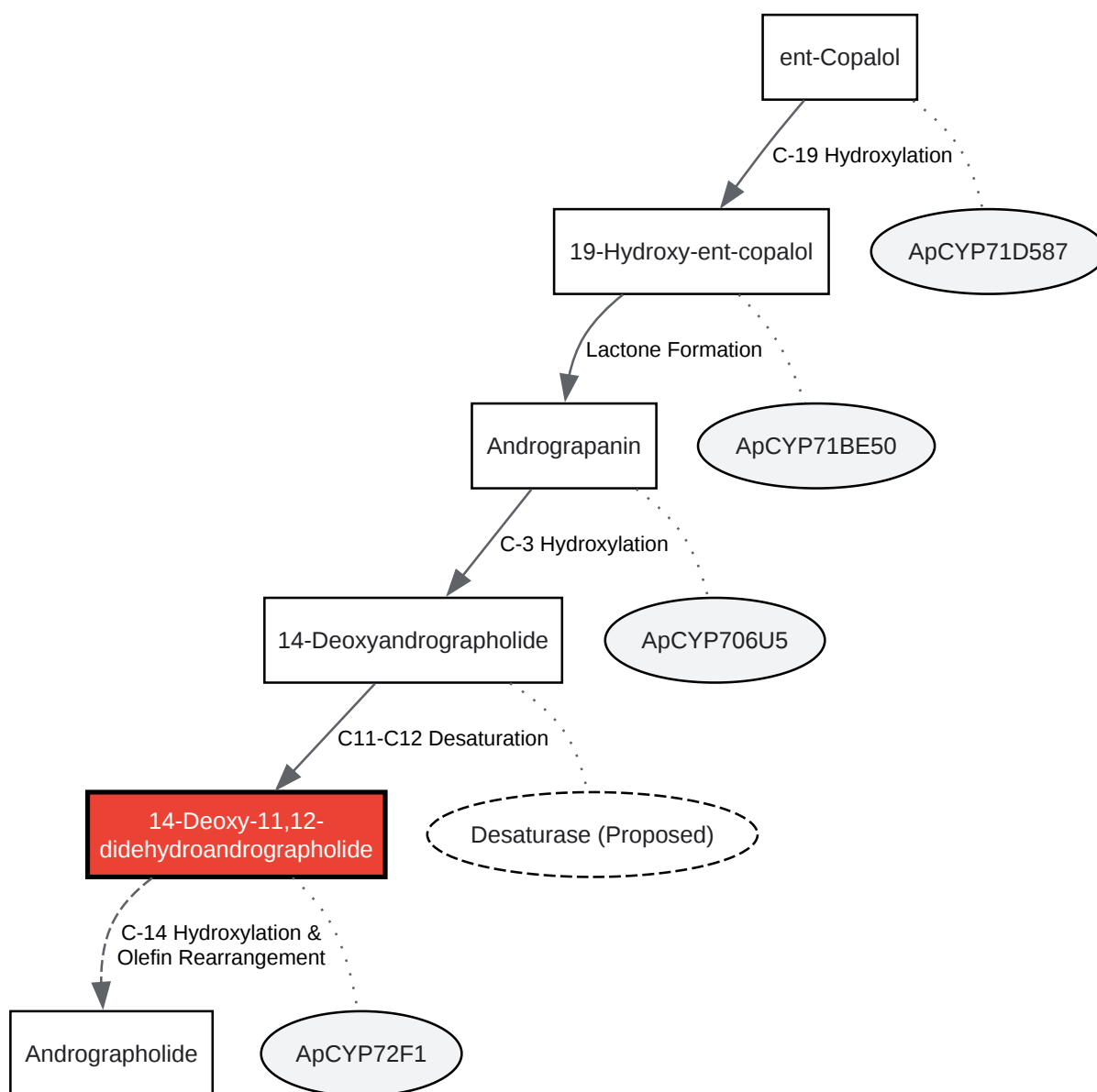
Andrographis paniculata (Burm.f.) Nees, commonly known as the "King of Bitters," is a medicinal plant extensively used in traditional Ayurvedic and Chinese medicine. Its therapeutic properties are largely attributed to a class of labdane diterpenoids, with andrographolide being the most studied. This guide focuses on the biosynthesis of a related and significant compound, **14-Deoxy-11,12-didehydroandrographiside**. This molecule is a glycosylated derivative of 14-deoxy-11,12-didehydroandrographolide, an important intermediate in the andrographolide biosynthetic pathway. Understanding this pathway is critical for researchers in natural product chemistry, metabolic engineering, and drug development seeking to optimize the production of these valuable compounds.

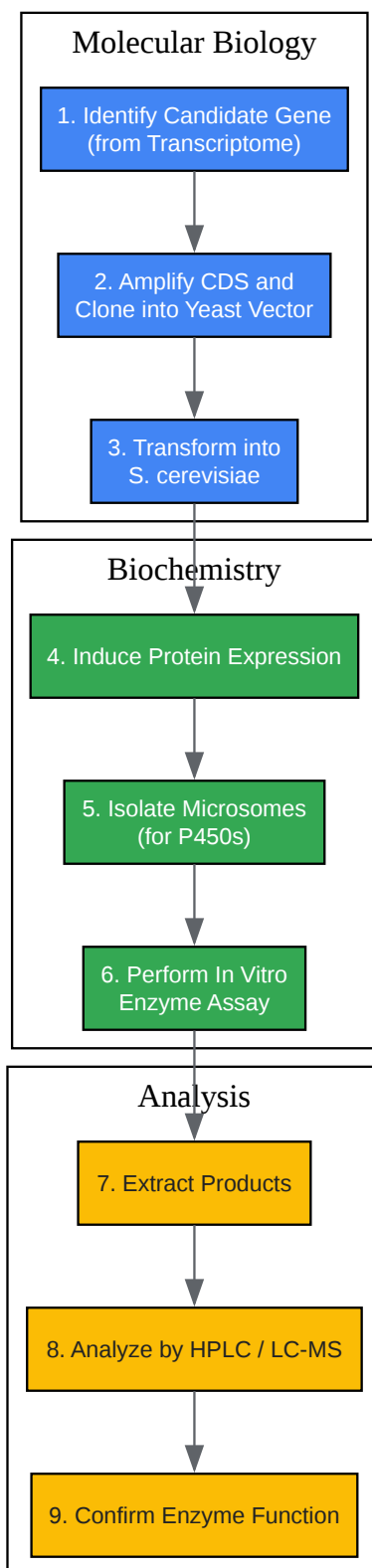
The biosynthesis can be conceptually divided into four major stages:

- **Upstream Precursor Synthesis:** Formation of the universal five-carbon isoprenoid building blocks.
- **Diterpenoid Core Formation:** Assembly of the C20 labdane skeleton.
- **Oxidative Functionalization:** A series of enzymatic modifications to create the specific aglycone, 14-deoxy-11,12-didehydroandrographolide.
- **Glycosylation:** The final attachment of a sugar moiety to yield the target glycoside.









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